

# Phase Transformations in E235 Steel: An In-depth Technical Guide

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## Compound of Interest

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This technical guide provides a comprehensive overview of the phase transformations that occur in **E235** steel during various heat treatment processes. Understanding these transformations is critical for controlling the final mechanical properties of the steel, ensuring its suitability for a wide range of applications. This document details the underlying metallurgical principles, experimental methodologies for their characterization, and the resulting microstructures and mechanical properties.

## Introduction to E235 Steel

**E235** is a non-alloy structural steel grade widely used in mechanical and automotive engineering.<sup>[1]</sup> Its properties are significantly influenced by its microstructure, which can be manipulated through heat treatment. The key to this manipulation lies in understanding and controlling the phase transformations from austenite during heating and cooling cycles.

## Chemical Composition

The chemical composition of **E235** steel is crucial as it dictates its transformation temperatures and the kinetics of phase changes. The typical composition is presented in Table 1. The low carbon content is a primary factor influencing its weldability and formability.

Element	Content (wt. %)
Carbon (C)	$\leq 0.17$
Silicon (Si)	$\leq 0.35$
Manganese (Mn)	$\leq 1.20$
Phosphorus (P)	$\leq 0.030$
Sulfur (S)	$\leq 0.035$

Table 1: Chemical Composition of E235 Steel

## Fundamental Phase Transformations

Heat treatment of **E235** steel involves heating it to a specific temperature to form austenite, followed by controlled cooling to produce different microstructures. The primary phases involved are:

- Ferrite ( $\alpha$ ): A body-centered cubic (BCC) iron phase, which is soft and ductile.
- Pearlite: A lamellar structure of ferrite and cementite ( $\text{Fe}_3\text{C}$ ), formed during slow cooling.
- Bainite: A non-lamellar mixture of ferrite and cementite, formed at cooling rates faster than those for pearlite formation.
- Martensite: A hard and brittle body-centered tetragonal (BCT) phase, formed by rapid quenching.
- Austenite ( $\gamma$ ): A face-centered cubic (FCC) iron phase, stable at high temperatures.

The transformation of austenite to these other phases is governed by time and temperature, as depicted in Time-Temperature-Transformation (TTT) and Continuous Cooling Transformation (CCT) diagrams.

## Continuous Cooling Transformation (CCT) Diagram

A CCT diagram is essential for predicting the final microstructure of steel for a given cooling process. While a specific CCT diagram for **E235** is not readily available in the public domain, a

representative diagram for a similar low-carbon steel (approximately 0.17% C, 1.2% Mn) is presented below. This diagram illustrates the transformation products (ferrite, pearlite, bainite, and martensite) as a function of the cooling rate.

(A representative CCT diagram for a low-carbon steel similar to **E235** would be inserted here if available. As a substitute, a descriptive explanation is provided.)

Description of a Representative CCT Diagram for **E235** Steel:

- **Slow Cooling Rates** (e.g., furnace cooling): The cooling curve will intersect the ferrite and pearlite transformation regions, resulting in a microstructure of ferrite and pearlite. This is typical of an annealing process.
- **Moderate Cooling Rates** (e.g., air cooling): The cooling curve will shift to the right, potentially leading to a finer ferrite-pearlite microstructure. This is characteristic of normalizing.
- **Fast Cooling Rates** (e.g., oil quenching): The cooling curve will miss the ferrite and pearlite "noses" and intersect the bainite transformation region, resulting in a bainitic microstructure.
- **Very Fast Cooling Rates** (e.g., water quenching): The cooling curve will pass to the left of all diffusional transformation noses, and the austenite will transform to martensite below the Martensite start (Ms) temperature. This is the basis of hardening.

## Heat Treatment Processes and Resulting Properties

The following sections detail common heat treatment processes applied to **E235** steel and their impact on its microstructure and mechanical properties.

### Annealing

Annealing is a heat treatment process used to soften the steel, improve its machinability, and relieve internal stresses.<sup>[2]</sup> The process involves heating the steel to the austenitic region, holding it at that temperature, and then cooling it very slowly, typically in the furnace.

Resulting Microstructure: Coarse pearlite and ferrite.

### Normalizing

Normalizing is similar to annealing but involves cooling in still air after austenitization.[3] This faster cooling rate results in a finer and more uniform microstructure compared to annealing.[4]

Resulting Microstructure: Fine pearlite and ferrite.

## Quenching and Tempering

Quenching involves rapidly cooling the steel from the austenitic phase to produce a hard, brittle martensitic structure. Subsequent tempering, which is a reheating process to a temperature below the eutectoid temperature, is performed to increase the toughness of the quenched steel by reducing its brittleness.

Resulting Microstructure: Tempered martensite.

## Mechanical Properties

The mechanical properties of **E235** steel are significantly altered by these heat treatments, as summarized in Table 2.

Heat Treatment	Tensile Strength (MPa)	Yield Strength (MPa)	Elongation (%)	Hardness (HB)
As-rolled	360 - 510	≥ 235	26	-
Normalized	400 - 540	245 - 355	24	~130
Annealed	340 - 470	215 - 325	28	~110
Quenched and Tempered	650 - 880	350 - 550	8 - 25	190 - 260

Table 2: Typical Mechanical Properties of **E235** Steel after Various Heat Treatments

## Experimental Protocols for Phase Transformation Analysis

The study of phase transformations in **E235** steel relies on several key experimental techniques.

## Dilatometry

Dilatometry is a primary technique used to determine the transformation temperatures (Ac1, Ac3, Ms, Mf) and to construct CCT diagrams. It measures the change in length of a small sample as a function of temperature. Phase transformations are accompanied by changes in volume, which are detected as dimensional changes.

Experimental Workflow:

### Dilatometry Experimental Workflow

## Metallography

Metallography involves the preparation of a material's surface for microscopic examination to reveal its microstructure.

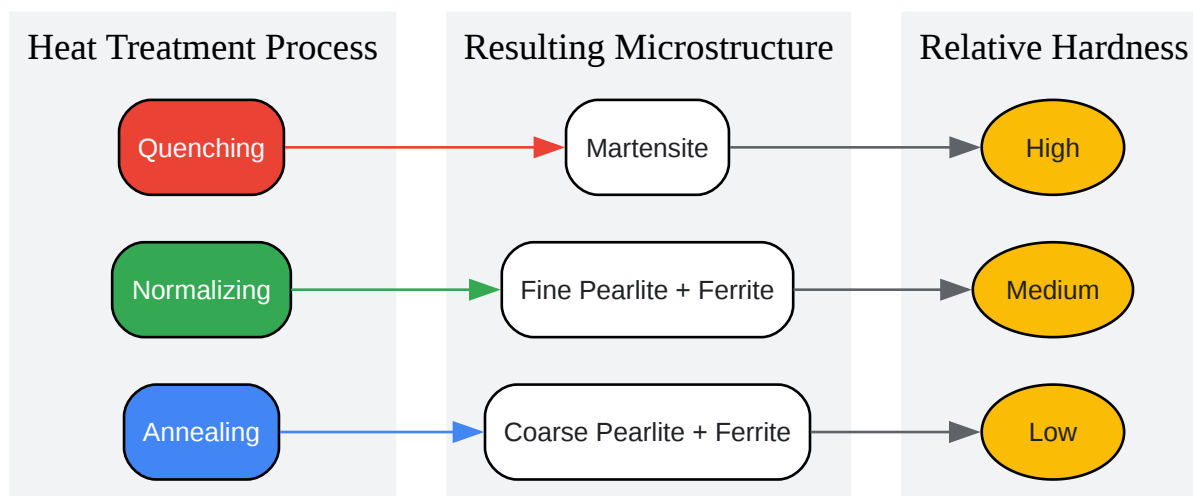
Experimental Protocol:

- **Sectioning:** A representative sample is cut from the heat-treated steel.
- **Mounting:** The sample is mounted in a polymer resin for ease of handling.
- **Grinding:** The mounted sample is ground with progressively finer abrasive papers to achieve a flat surface.
- **Polishing:** The ground surface is polished with diamond suspensions to a mirror-like finish.
- **Etching:** The polished surface is etched with a chemical solution (e.g., Nital - a solution of nitric acid in ethanol) to reveal the grain boundaries and different phases.
- **Microscopic Examination:** The etched surface is examined under an optical or scanning electron microscope.

## Hardness Testing

Hardness testing is used to evaluate the mechanical properties of the steel after heat treatment and to correlate them with the observed microstructures. Common methods include Rockwell, Brinell, and Vickers hardness tests.

Logical Relationship of Heat Treatment, Microstructure, and Hardness:



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Heat Treatment, Microstructure, and Hardness

## Conclusion

The phase transformations in **E235** steel are fundamental to tailoring its mechanical properties for specific applications. Through controlled heat treatments such as annealing, normalizing, and quenching and tempering, a wide range of microstructures and corresponding mechanical properties can be achieved. The experimental techniques of dilatometry, metallography, and hardness testing are essential tools for characterizing these transformations and ensuring the quality and performance of heat-treated **E235** steel components. This guide provides a foundational understanding for researchers and scientists in leveraging these principles for material design and development.

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